

1-D-Alanyl-L-Proline: Laboratory Disposal & Safety Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-D-Alanyl-L-proline

CAS No.: 61430-12-4

Cat. No.: B1599043

[Get Quote](#)

Executive Summary

1-D-Alanyl-L-proline (D-Ala-L-Pro) is a synthetic dipeptide often used as a substrate for enzymatic assays (specifically for dipeptidyl peptidase IV or similar proteases) or as a crystallographic standard.

Immediate Disposal Status:

- Hazard Classification: Generally Non-Hazardous (Not P-listed or U-listed under RCRA).
- Primary Disposal Route: Solid chemical waste or aqueous chemical waste.
- Drain Disposal: NOT RECOMMENDED despite low toxicity. While biodegradable, laboratory best practices prohibit discharging concentrated chemical stocks into municipal water systems to prevent Biological Oxygen Demand (BOD) spikes and regulatory ambiguity.

Part 1: Chemical Identification & Hazard Profile

Before disposal, verify the exact stereoisomer configuration, as CAS numbers vary by chirality. The "1-D" prefix indicates the N-terminal amino acid is the D-isomer, rendering this peptide resistant to many standard proteases that only recognize L-L bonds.

Property	Specification
Chemical Name	D-Alanyl-L-proline (D-Ala-L-Pro)
CAS Number	19245-83-1 (Verify against specific vendor SDS)
Molecular Formula	C ₈ H ₁₄ N ₂ O ₃
Molecular Weight	~186.21 g/mol
Physical State	White to off-white crystalline powder
Solubility	Highly soluble in water; sparingly soluble in alcohol. [1] [2] [3]
RCRA Code	None (Non-regulated waste)
GHS Signal Word	None (Typically non-hazardous)

The "D-Isomer" Stability Factor

Crucial Scientific Context: Unlike natural L-L dipeptides, the presence of D-Alanine creates a peptide bond that is resistant to hydrolysis by common mammalian proteases.

- Implication: While not toxic, this compound persists longer in biological systems and wastewater than standard proteins.
- Action: Do not treat as "food waste." Dispose of via chemical waste streams to ensure thermal destruction (incineration) rather than relying on biodegradation.

Part 2: Step-by-Step Disposal Workflows

The disposal method is dictated by the state of matter and the solvent matrix. Choose the protocol that matches your current situation.

Scenario A: Dry Solid (Pure Powder)

Use this for expired stocks, spilled powder, or empty containers.

- Container: Use a high-density polyethylene (HDPE) or glass wide-mouth jar.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "**1-D-Alanyl-L-proline** (Non-regulated solid)."
 - Hazards: Check "None" or "Irritant" (if dust hazard exists).
- Segregation: Can be co-packed with other non-hazardous solids (e.g., amino acids, salts).
- Final Step: Seal tightly and transfer to your facility's Central Accumulation Area (CAA).

Scenario B: Aqueous Solution (Buffers/Media)

Use this for leftover stock solutions dissolved in water, PBS, or saline.

- pH Check: Ensure pH is between 5 and 9. If not, neutralize carefully.
- Container: Use a chemically compatible carboy (HDPE).
- Compatibility:
 - DO NOT MIX with heavy metals (Silver, Mercury) or oxidizers.
 - SAFE TO MIX with other non-hazardous aqueous buffers.
- Labeling: "Aqueous Waste - Non-Hazardous Peptides."
- Disposal: Hand over to EHS for incineration or specialized wastewater treatment. Do not pour down the sink unless explicitly authorized by your local wastewater permit.

Scenario C: Organic Solution (HPLC Waste)

Use this if the peptide is dissolved in Methanol, Acetonitrile, or DMSO.

- Rule of Thumb: The solvent dictates the hazard.

- Container: Solvent-safe carboy (Safety Can or HDPE).
- Labeling: List the solvent first (e.g., "Acetonitrile 50%, Water 50%, Trace D-Ala-L-Pro").
- Hazard Classification: Flammable / Toxic (driven by the solvent).
- Disposal: Treat strictly as Flammable Organic Waste.

Scenario D: Bio-Contaminated (Cell Culture)

Use this if the peptide was added to cell cultures or bacterial plates.

- Classification: Biological Waste.
- Inactivation:
 - Liquids: Add bleach to 10% final concentration; let stand for 30 minutes. Flush down drain with copious water (if permitted) or solidify.
 - Solids (Plates/Flasks): Collect in red biohazard bags.
- Final Step: Autoclave at 121°C for 30+ minutes or send for medical waste incineration.

Part 3: Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision-making process for disposing of **1-D-Alanyl-L-proline** based on its physical state and solvent matrix.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating peptide waste streams based on solvent and contamination status.

Part 4: Emergency Procedures (Spills)

Although D-Alanyl-L-proline is low-risk, standard laboratory hygiene applies.

- PPE Required: Nitrile gloves, lab coat, safety glasses. (Respiratory protection is only necessary if generating significant dust clouds).
- Solid Spill:
 - Sweep up carefully to avoid dust generation.
 - Place in a sealed bag.
 - Wipe surface with a damp paper towel.
- Liquid Spill:
 - Absorb with paper towels or universal absorbent pads.
 - Clean area with mild soap and water.[\[4\]](#)
- Exposure:
 - Skin/Eyes: Rinse with water for 15 minutes.[\[4\]](#)[\[5\]](#)
 - Inhalation: Move to fresh air.

References

- United States Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations - Title 40 CFR.[\[6\]](#)
- National Institutes of Health (NIH) - PubChem. (2024). Compound Summary: L-Alanyl-L-Proline (Stereoisomer Analog).
- Occupational Safety and Health Administration (OSHA). (2024).[\[4\]](#) Hazard Communication Standard (HCS) 29 CFR 1910.1200.[\[4\]](#)
- Sigma-Aldrich (Merck). (2024). Safety Data Sheet: L-Alanyl-L-Proline. (Note: Consult specific vendor SDS for D-isomer specifics).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. L-Alanyl-L-proline | 13485-59-1 \[chemicalbook.com\]](#)
- [2. CAS 13485-59-1: L-Alanyl-L-proline | CymitQuimica \[cymitquimica.com\]](#)
- [3. vkm.no \[vkm.no\]](#)
- [4. fishersci.com \[fishersci.com\]](#)
- [5. multichemindia.com \[multichemindia.com\]](#)
- [6. epa.gov \[epa.gov\]](#)
- To cite this document: BenchChem. [1-D-Alanyl-L-Proline: Laboratory Disposal & Safety Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1599043/docs#1-d-alanyl-l-proline-laboratory-disposal-safety-guide\]](https://www.benchchem.com/product/b1599043/docs#1-d-alanyl-l-proline-laboratory-disposal-safety-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)